

Diphenamid formulation and preparation of stock solutions

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Compound of Interest

Compound Name: *Diphenamid*

Cat. No.: *B1670725*

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Application Notes and Protocols: Diphenamid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diphenamid (N,N-dimethyl-2,2-diphenylacetamide) is a selective pre-emergence herbicide used to control annual grasses and some broad-leaved weeds.^{[1][2][3]} Its primary mechanism of action is the inhibition of acetyl-CoA carboxylase, a critical enzyme in fatty acid biosynthesis.^{[4][5]} These application notes provide detailed protocols for the formulation of **Diphenamid** and the preparation of stock solutions for research purposes.

Chemical and Physical Properties

Diphenamid is a white to off-white crystalline solid. A summary of its relevant chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Diphenamid**

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₇ NO	
Molecular Weight	239.31 g/mol	
Melting Point	132-136 °C	
Water Solubility	260 mg/L at 25 °C	
Solubility in Organic Solvents (g/100 mL at 27 °C)		
Acetone	18.9	
N,N-Dimethylformamide	16.5	
Phenyl Cellosolve	32.0	
Xylene	5.01	
Appearance	Colorless to off-white crystals	
Storage Temperature	0-6 °C	

Experimental Protocols

Preparation of a 10 mM Diphenamid Stock Solution in Acetone

This protocol describes the preparation of a 10 mM stock solution of **Diphenamid** in acetone. Acetone is a suitable solvent given **Diphenamid**'s high solubility.

Materials:

- **Diphenamid** (purity ≥98%)
- Acetone (analytical grade)
- Analytical balance
- Spatula

- Weighing paper
- Volumetric flask (appropriate size, e.g., 10 mL or 25 mL)
- Pipettes
- Beaker
- Magnetic stirrer and stir bar (optional)
- Fume hood
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

Procedure:

- Calculate the required mass of **Diphenamid**:
 - Molecular Weight (MW) of **Diphenamid** = 239.31 g/mol
 - To prepare a 10 mM (0.010 mol/L) solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - For 10 mL (0.010 L): $\text{Mass} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 239.31 \text{ g/mol} = 0.00239 \text{ g} = 2.39 \text{ mg}$
 - For 25 mL (0.025 L): $\text{Mass} = 0.010 \text{ mol/L} \times 0.025 \text{ L} \times 239.31 \text{ g/mol} = 0.00598 \text{ g} = 5.98 \text{ mg}$
- Weigh the **Diphenamid**:
 - In a fume hood, place a piece of weighing paper on the analytical balance and tare.
 - Carefully weigh out the calculated mass of **Diphenamid** using a clean spatula.
- Dissolve the **Diphenamid**:
 - Transfer the weighed **Diphenamid** to a beaker.

- Add a small amount of acetone (approximately half of the final volume) to the beaker.
- If necessary, place the beaker on a magnetic stirrer and add a stir bar to facilitate dissolution. Stir until the **Diphenamid** is completely dissolved.
- Prepare the Final Solution:
 - Carefully transfer the dissolved **Diphenamid** solution from the beaker to the volumetric flask.
 - Rinse the beaker with a small amount of acetone and add the rinsing to the volumetric flask to ensure all the **Diphenamid** is transferred.
 - Add acetone to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Storage:
 - Stopper the flask and invert it several times to ensure the solution is homogeneous.
 - Transfer the stock solution to a labeled, airtight container (e.g., an amber glass vial) to protect it from light.
 - Store the stock solution at 4°C for short-term storage or consider freezing for long-term storage.

Preparation of Diphenamid Formulation for in vivo Studies

For animal experiments, a solvent system with low toxicity is required. The following protocol is a general guideline for preparing a **Diphenamid** formulation suitable for administration.

Materials:

- **Diphenamid**
- Dimethyl sulfoxide (DMSO)

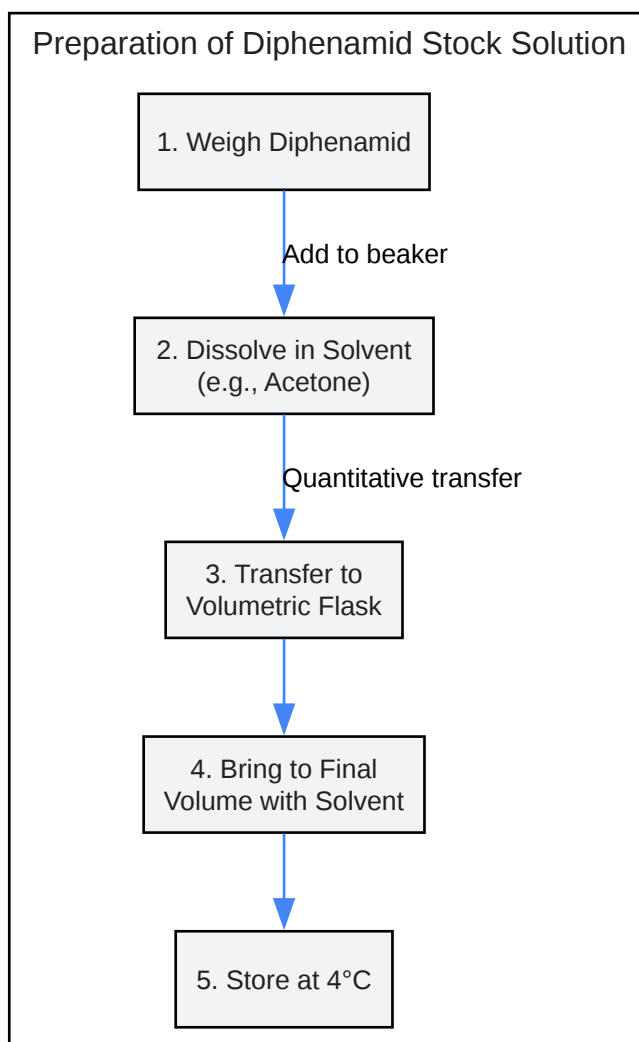
- PEG300
- Tween-80
- Saline or Phosphate-Buffered Saline (PBS)
- Sterile conical tubes
- Pipettes
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- Prepare the Vehicle Solution:
 - In a sterile conical tube, prepare the vehicle solution by combining the solvents in the following ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline/PBS. For example, to prepare 10 mL of the vehicle:
 - 1 mL DMSO
 - 4 mL PEG300
 - 0.5 mL Tween-80
 - 4.5 mL Saline/PBS
 - Vortex the mixture thoroughly until it is a clear, homogeneous solution.
- Dissolve **Diphenamid**:
 - Weigh the desired amount of **Diphenamid** and place it in a sterile conical tube.
 - Add the pre-made vehicle solution to the **Diphenamid**.

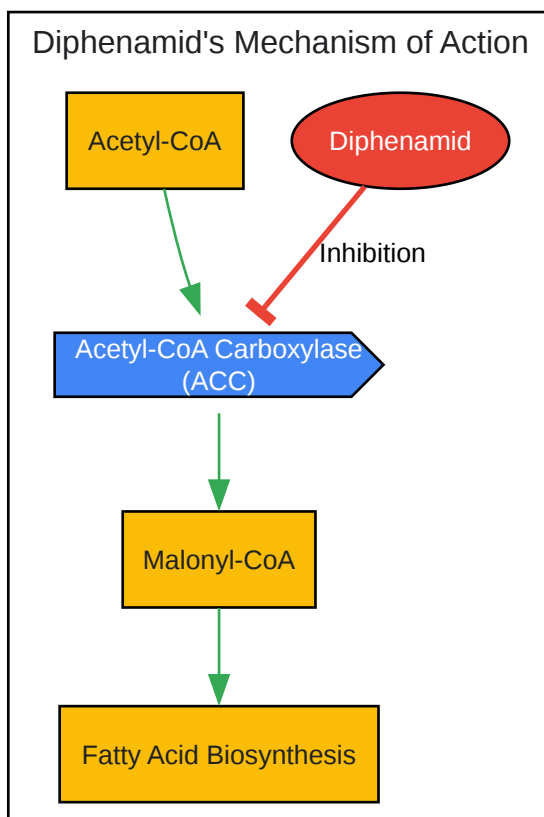
- Vortex the mixture vigorously. To aid dissolution, you can gently warm the solution in a water bath or use a sonicator. Ensure the final solution is clear and free of particulates.
- Sterilization:
 - If sterility is required, the final formulation can be filtered through a 0.22 μm syringe filter. Note that DMSO itself has sterilizing properties.
- Storage:
 - Store the prepared formulation at 4°C. It is recommended to prepare this formulation fresh before each experiment.

Visualizations



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Caption: Workflow for preparing a **Diphenamid** stock solution.



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Caption: Inhibition of Acetyl-CoA Carboxylase by **Diphenamid**.

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